

An In-depth Technical Guide to the Safe Handling of Ethyl Phenylpropiolate

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Compound of Interest

Compound Name: Ethyl phenylpropiolate

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This guide provides comprehensive safety and handling information for **Ethyl phenylpropiolate** (CAS No. 2216-94-6), a valuable reagent in organic synthesis. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of experimental results.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **Ethyl phenylpropiolate** is fundamental to its safe handling. This data is summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₀ O ₂	[1][2]
Molecular Weight	174.20 g/mol	[1][3]
Appearance	Clear, colorless to light yellow liquid	[2][4][5]
Odor	Odorless	[6]
Boiling Point	260-270 °C (decomposes)	[1][3][5]
Melting Point/Freezing Point	Not available	[4]
Flash Point	>109 °C (>228.2 °F)	[4]
Density	1.055 g/mL at 25 °C	[1][3]
Solubility	Insoluble in water	[5]
Refractive Index	n ₂₀ /D 1.552	[1][3]
Stability	Stable under normal temperatures and pressures.	[4]
Incompatibilities	Strong oxidizing agents.	[4]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide.	[4]


Hazard Identification and GHS Classification

Ethyl phenylpropiolate is classified as an irritant. The Globally Harmonized System (GHS) classification is detailed below.

Hazard Class	Hazard Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation

Signal Word: Warning

GHS Pictogram:

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Exposure Controls and Personal Protection

No occupational exposure limits have been established for **Ethyl phenylpropiolate**.^[4]

However, due to its irritant nature, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

Type of Protection	Recommendation	Standard
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	-
Respiratory Protection	Not required under normal use conditions with adequate ventilation. If irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	OSHA 29 CFR 1910.134 or European Standard EN 149

Safe Handling and Storage

Handling:

- Wash thoroughly after handling.^[4]
- Use with adequate general or local exhaust ventilation.^[4]
- Avoid contact with eyes, skin, and clothing.^[4]

- Avoid ingestion and inhalation.[\[4\]](#)

Storage:

- Store in a cool, dry place.[\[4\]](#)
- Keep container tightly closed when not in use.[\[4\]](#)
- Keep refrigerated (Store below 4°C/39°F).[\[4\]](#)

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately. [4]
Skin	Get medical aid. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [4]
Ingestion	Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. [4]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [4]

Accidental Release and Fire-Fighting Measures

Accidental Release:

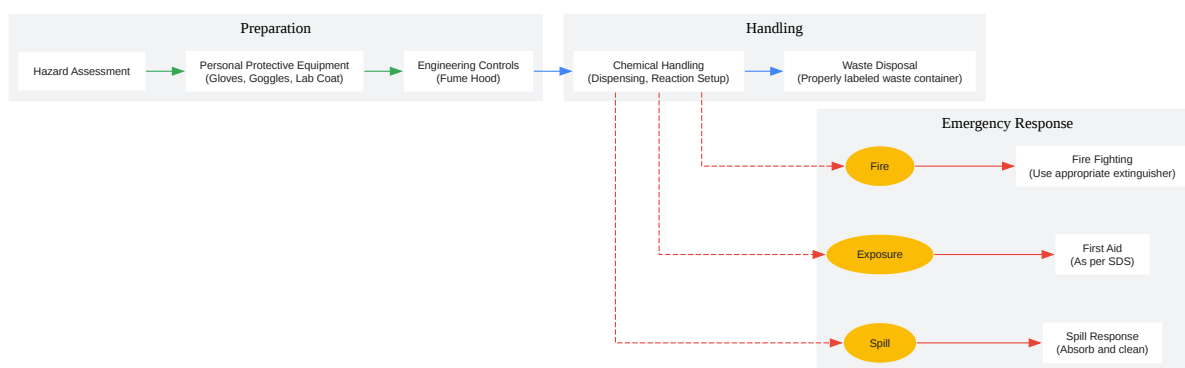
- Absorb spill with inert material (e.g., vermiculite, sand, or earth), then place in a suitable container for disposal.[\[4\]](#)
- Wash the area with soap and water.[\[4\]](#)
- Ensure adequate ventilation.[\[4\]](#)
- Observe all precautions in the Personal Protective Equipment section.[\[4\]](#)

Fire-Fighting:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[4\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[4\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[4\]](#)

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Ethyl phenylpropiolate**, from initial hazard assessment to emergency response.



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Safe Handling Workflow for **Ethyl Phenylpropiolate**

Experimental Protocols

Ethyl phenylpropiolate is a versatile reagent in organic synthesis, frequently used in cycloaddition reactions and as an acceptor for nucleophilic additions. Below are general experimental protocols for its use, incorporating necessary safety precautions.

General Procedure for a [3+2] Cycloaddition Reaction with an Azide

This protocol describes a typical Huisgen 1,3-dipolar cycloaddition to form a triazole.

Methodology:

- **Reaction Setup:** In a fume hood, add a stir bar to a round-bottom flask equipped with a reflux condenser and a nitrogen inlet.
- **Reagent Addition:** Dissolve the organic azide (1.0 eq.) and **Ethyl phenylpropiolate** (1.0-1.2 eq.) in a suitable solvent (e.g., toluene, THF, or acetonitrile).
- **Reaction Conditions:** Heat the reaction mixture to the desired temperature (this can range from room temperature to reflux, depending on the reactivity of the azide) and stir under a nitrogen atmosphere. Monitor the reaction progress by TLC or LC-MS.
- **Work-up:**
 - **Safety Note:** Allow the reaction to cool to room temperature before opening the flask.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - Dissolve the residue in an organic solvent such as ethyl acetate and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- **Purification:** Filter the drying agent and concentrate the filtrate in vacuo. Purify the crude product by column chromatography on silica gel.

General Procedure for Nucleophilic Addition of a Thiol

This protocol outlines the addition of a thiol to the alkyne of **Ethyl phenylpropiolate**.

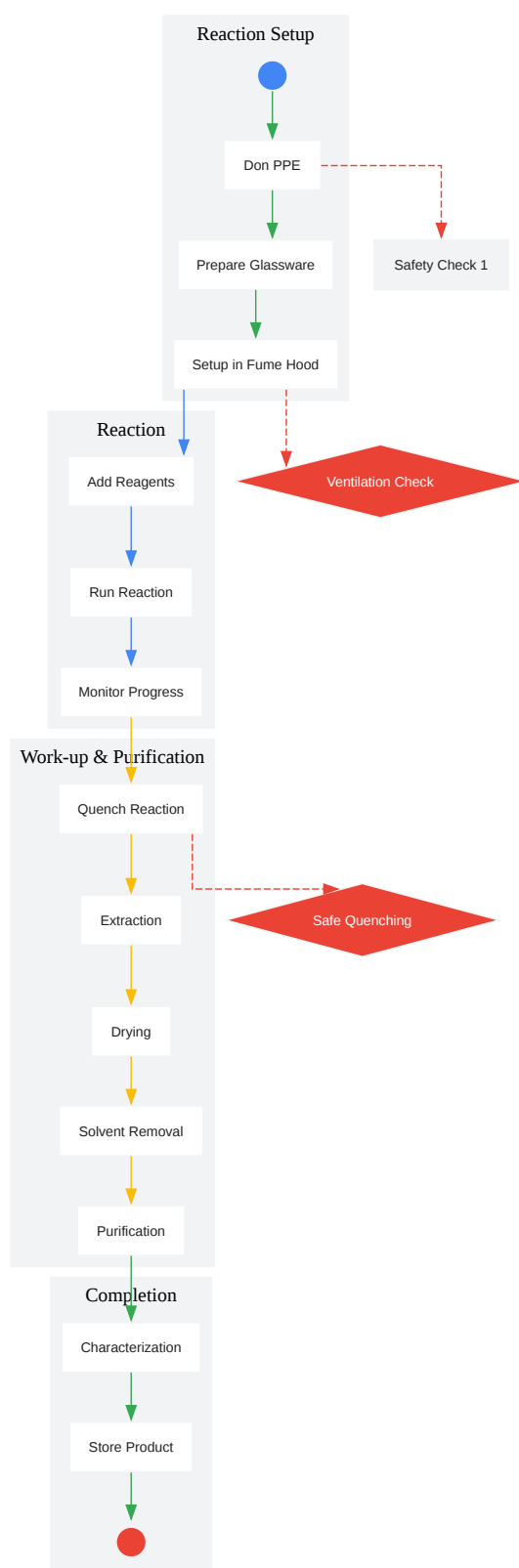
Methodology:

- **Reaction Setup:** In a fume hood, add a stir bar to a round-bottom flask under a nitrogen atmosphere.
- **Reagent Addition:** Dissolve the thiol (1.0 eq.) and a suitable base (e.g., triethylamine, DBU, or sodium ethoxide) in an appropriate solvent (e.g., ethanol or DMF).
- **Addition of Electrophile:** Cool the solution in an ice bath and add **Ethyl phenylpropiolate** (1.0 eq.) dropwise.

- Reaction Conditions: Allow the reaction to warm to room temperature and stir until completion (monitor by TLC or LC-MS).
- Work-up:
 - Safety Note: Quench the reaction carefully by adding a saturated aqueous solution of ammonium chloride.
 - Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
 - Wash the combined organic layers with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Purification: Filter the drying agent and remove the solvent under reduced pressure. Purify the product by column chromatography or distillation.

Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow involving **Ethyl phenylpropiolate**, emphasizing key safety checkpoints.



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Experimental Workflow with Safety Checkpoints

This guide is intended to provide a comprehensive overview of the safe handling of **Ethyl phenylpropiolate**. It is imperative that all laboratory personnel are thoroughly familiar with this information and the contents of the Safety Data Sheet before commencing any experimental work. Always prioritize safety and adhere to established laboratory protocols.

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